

# Onitisin 2'-O-glucoside: An Overview of a Sesquiterpenoid Glycoside

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## Compound of Interest

Compound Name: Onitisin 2'-O-glucoside

Cat. No.: B14793205

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Introduction:

**Onitisin 2'-O-glucoside** is a naturally occurring sesquiterpenoid glycoside.<sup>[1][2]</sup> It is isolated from the herbs of *Onychium japonicum*, a fern species.<sup>[2]</sup> While the chemical structure and basic properties of **Onitisin 2'-O-glucoside** have been identified, a comprehensive understanding of its biological activities and potential therapeutic applications remains largely unexplored in publicly available scientific literature. This document aims to provide a concise summary of the known information and highlight the current knowledge gaps regarding this compound.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Onitisin 2'-O-glucoside** is presented in the table below. This information is compiled from publicly accessible chemical databases.

Property	Value	Source
CAS Number	62043-53-2	ChemFaces
Molecular Formula	C21H30O9	ChemFaces
Appearance	Powder	BOC Sciences
Purity	>98%	BOC Sciences, Henan Allgreen Chemical Co.,Ltd
Source	The herbs of Onychium japonicum	ChemFaces
Storage	2-8°C, tightly sealed	ChemFaces

## Potential Therapeutic Relevance: A Field of Opportunity

Currently, there is a significant lack of published research detailing the specific therapeutic targets, mechanisms of action, or signaling pathways associated with **Onitisin 2'-O-glucoside**. While many other plant-derived glycosides, such as those of quercetin and luteolin, have demonstrated a range of biological activities including antioxidant and anti-inflammatory effects, no such data is readily available for **Onitisin 2'-O-glucoside**.

The absence of experimental data, including quantitative measures of biological activity (e.g., IC50 values) and detailed experimental protocols, prevents the construction of a comprehensive technical guide on its therapeutic potential.

## Future Directions and Research Imperatives

The structural characteristics of **Onitisin 2'-O-glucoside**, as a sesquiterpenoid glycoside, suggest that it may possess biological activities of therapeutic interest. To elucidate its potential, the following areas of research are critical:

- **Bioactivity Screening:** Comprehensive in vitro screening assays are necessary to identify any potential biological effects, such as anti-inflammatory, antioxidant, anticancer, or antimicrobial activities.

- **Target Identification and Validation:** Should initial screening reveal significant bioactivity, subsequent studies will be required to identify and validate the specific molecular targets of **Onitisin 2'-O-glucoside**.
- **Mechanism of Action Studies:** Elucidating the signaling pathways and molecular mechanisms through which **Onitisin 2'-O-glucoside** exerts its effects will be crucial for understanding its therapeutic potential.
- **Preclinical and Clinical Studies:** Following promising in vitro and mechanistic studies, further evaluation in preclinical animal models and ultimately in human clinical trials would be necessary to establish its safety and efficacy.

## Conclusion

**Onitisin 2'-O-glucoside** represents a natural product with an undefined therapeutic potential. While its basic chemical properties are known, a significant gap exists in the scientific literature regarding its biological activities and mechanisms of action. This presents a clear opportunity for researchers in natural product chemistry, pharmacology, and drug discovery to explore the potential of this compound. Further investigation is essential to unlock any therapeutic promise held by **Onitisin 2'-O-glucoside**. At present, the lack of available data means that no specific therapeutic targets can be definitively identified or described.

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## References

- 1. Onitin 2'-O-glucoside | C<sub>21</sub>H<sub>30</sub>O<sub>8</sub> | CID 91895473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Onitisin 2'-O-glucoside | CAS:62043-53-2 | Manufacturer ChemFaces [chemfaces.com]
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